

Application Notes and Protocols for SB-277011 Dihydrochloride

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Compound of Interest

Compound Name: SB-277011 dihydrochloride

Cat. No.: B560290

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Introduction

SB-277011 dihydrochloride is a potent and selective antagonist of the dopamine D3 receptor, a G protein-coupled receptor (GPCR) primarily expressed in the limbic regions of the brain. Its high selectivity for the D3 receptor over the D2 receptor and other monoamine receptors makes it a valuable tool for investigating the physiological and pathological roles of the D3 receptor. This document provides detailed application notes and protocols for the use of **SB-277011 dihydrochloride**, with a focus on recommended solvents, solution stability, and experimental methodologies.

Physicochemical Properties and Solubility

SB-277011 dihydrochloride is a white to off-white solid. Comprehensive solubility data is crucial for the preparation of stock solutions and experimental media. The following tables summarize the solubility of **SB-277011 dihydrochloride** in various common laboratory solvents.

Table 1: Solubility of **SB-277011 Dihydrochloride**

Solvent	Solubility	Concentration (mM)	Notes
DMSO	≥ 4.39 mg/mL	≥ 10.01 mM	Sonication may be required for complete dissolution.
Water	≥ 16.67 mg/mL	≥ 35.09 mM	Sonication may be required.
Ethanol	Soluble	Not specified	

Table 2: Supplier-Specific Solubility Data

Supplier	Solvent	Concentration
Abcam	Water	up to 10 mM
Ethanol	up to 10 mM	
DMSO	up to 100 mM	
R&D Systems	DMSO	up to 50 mM
TargetMol	DMSO	4.39 mg/mL (10.01 mM)
Sigma-Aldrich	Water	100 mM
DMSO	100 mM	
Ethanol	25 mM	
MedChemExpress	DMSO	50 mg/mL (105.26 mM)
Water	16.67 mg/mL (35.09 mM)	

Solution Preparation and Stability

Proper preparation and storage of **SB-277011 dihydrochloride** solutions are critical for maintaining its activity and ensuring experimental reproducibility.

Stock Solution Preparation:

For most in vitro applications, a high-concentration stock solution is prepared in DMSO.

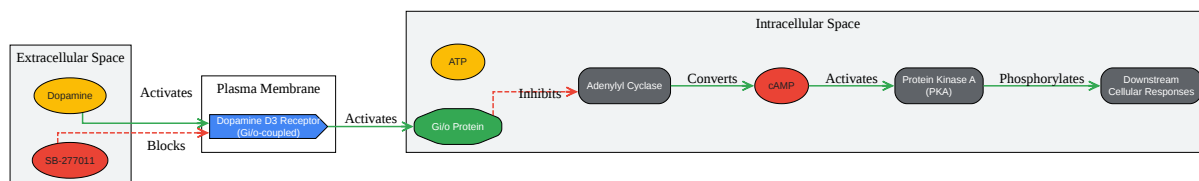
- Protocol:
 - Aseptically weigh the desired amount of **SB-277011 dihydrochloride** powder.
 - Add the appropriate volume of high-purity, anhydrous DMSO to achieve the desired concentration (e.g., 10 mM or 50 mM).
 - Vortex or sonicate the solution gently until the compound is completely dissolved.
 - Aliquot the stock solution into small, single-use volumes to minimize freeze-thaw cycles.

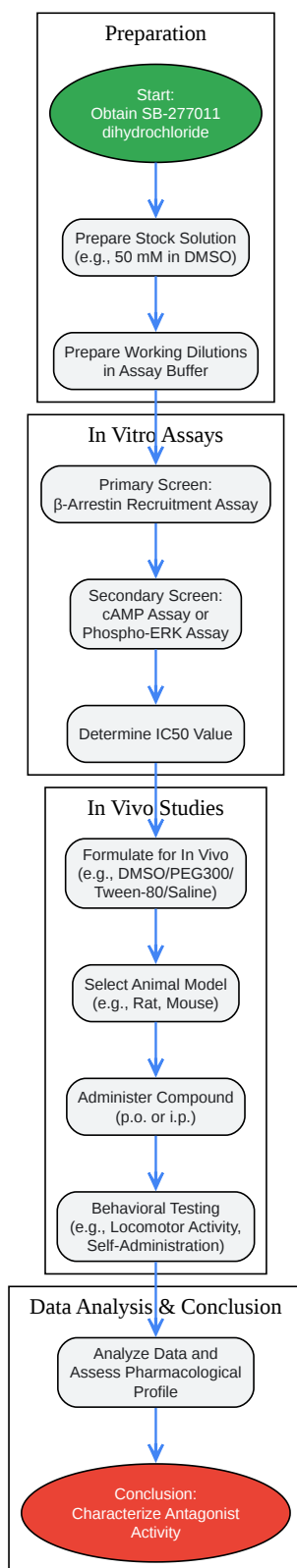
Stability of Stock Solutions:

- In DMSO, stock solutions are reported to be stable for up to 3 months when stored at -20°C and for up to 6 months when stored at -80°C[1].
- It is recommended to protect solutions from light.

Dopamine D3 Receptor Signaling Pathway

SB-277011 acts as an antagonist at the dopamine D3 receptor, which is a Gi/o-coupled GPCR. Upon activation by its endogenous ligand, dopamine, the D3 receptor initiates a signaling cascade that primarily leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cAMP levels. The receptor can also modulate other downstream effectors, including ion channels and kinases.





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References

- 1. SB-277011-A Dihydrochloride [sigmaaldrich.com]
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